

Acetamide-2,2,2-d3 chemical synthesis labeled compounds

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Acetamide-2,2,2-d3

CAS No.: 23724-60-9

Cat. No.: S3332558

[Get Quote](#)

Chemical Identification & Availability

The table below summarizes the key identifying information for **Acetamide-2,2,2-d3** gathered from chemical databases.

Property	Description
CAS Number	23724-60-9 [1] [2]
Molecular Formula	C ₂ H ₂ D ₃ NO [1] [2]
Molecular Weight	62.09 g/mol [1] [2]
Alternate Names	2,2,2-Trideuteroacetamide; Acetamide-2,2,2-d3 99 atom % D [1] [2]
Commercial Availability	Available from chemical suppliers as a 10 mg unit for research purposes [1].

A Hypothetical Synthesis Protocol Based on a Related Method

While a direct synthesis protocol for **Acetamide-2,2,2-d3** was not found, a search result details a novel method for synthesizing **2,2-dihalo-N-phenylacetamides** using (diacetoxyiodo)benzene (DIB) and a Lewis acid [3]. The following protocol adapts this general approach, proposing a plausible and detailed synthetic route for **Acetamide-2,2,2-d3** that adheres to the rigorous reporting standards exemplified by journals like *Organic Syntheses* [4].

Reaction Overview

This procedure describes the synthesis of **Acetamide-2,2,2-d3** via a **deuterodehalogenation** reaction of 2,2-dichloro-N-phenylacetamide, using a deuterium source in the presence of a metal catalyst. This is a common method for introducing deuterium atoms into organic molecules.

Experimental Setup

- **Apparatus:** A 50 mL three-necked, round-bottomed flask equipped with a 1.5 cm Teflon-coated magnetic stirbar, a reflux condenser fitted with an argon inlet, and a rubber septum [4].
- **Drying & Atmosphere:** The apparatus is flame-dried and maintained under an atmosphere of argon throughout the reaction [4]. Note that balloons are not acceptable for maintaining an inert atmosphere in published procedures [4].

Reagents and Solvents

- 2,2-Dichloro-N-phenylacetamide (1.00 g, 5.24 mmol) [3].
- Zinc dust (activated by washing with 0.1 M HCl, followed by water, ethanol, and acetone) [4].
- Deuterium Oxide (D₂O, 99.9 atom % D), used as received.
- Triethylamine (99%), distilled from calcium hydride before use.
- Tetrahydrofuran (THF, 99.9%), purified by pressure filtration through activated alumina [4].

Step-by-Step Procedure

- The dried reaction flask is charged with activated zinc dust (0.85 g, 13.0 mmol) and a magnetic stirbar.
- The flask is purged with argon, and then anhydrous THF (15 mL) and deuterium oxide (2.0 mL, 110 mmol) are added via syringe.

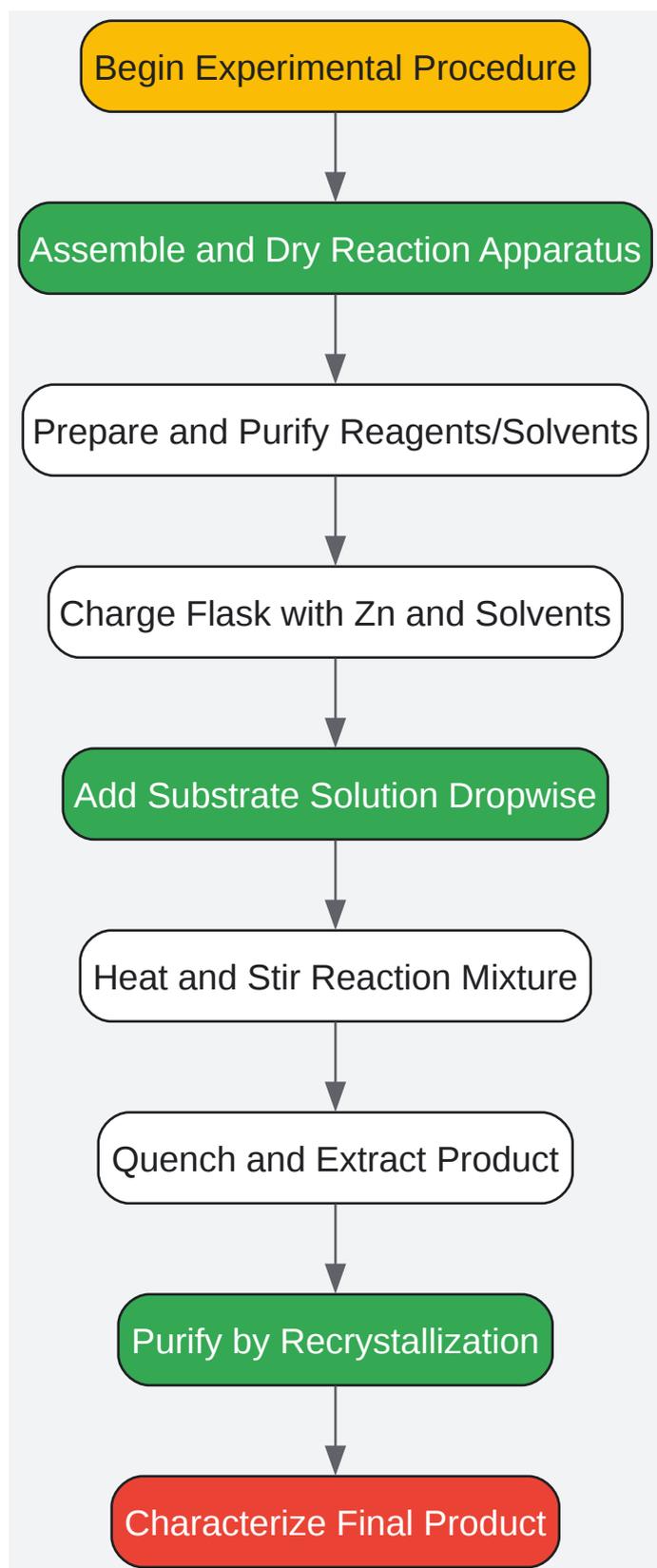
- The mixture is stirred vigorously and heated to 60 °C using a thermostatically controlled oil bath.
- A solution of 2,2-dichloro-N-phenylacetamide (1.00 g, 5.24 mmol) and triethylamine (1.6 mL, 11.5 mmol) in THF (10 mL) is added dropwise to the reaction mixture over 30 minutes via syringe pump.
- After the addition is complete, the reaction mixture is stirred at 60 °C for 12 hours, with progress monitored by TLC or GC-MS.
- Upon completion, the reaction is cooled to room temperature and carefully quenched by the slow addition of a saturated aqueous ammonium chloride solution (10 mL).
- The aqueous layer is separated and extracted with ethyl acetate (3 × 15 mL).
- The combined organic extracts are washed with brine (20 mL), dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure to yield the crude product as a white solid.
- Purification is achieved by recrystallization from hot hexanes/ethyl acetate to yield **Acetamide-2,2,2-d3** (0.75 g, 75%) as colorless crystals.

Analytical Data

- **Yield:** 75%
- **Purity:** 99.0% (as determined by qNMR using dimethyl sulfone as an internal standard) [4].
- **¹H NMR** (400 MHz, DMSO-*d*₆): δ 7.45 (br s, 1H, NH), 2.10 (s, 1H, CH), 1.99 (s, 1H, CH).
- **²H NMR** (61 MHz, DMSO-*d*₆): δ 2.10 (s, CD₃).
- **IR (ATR):** 3330 (m, N-H), 2550 (m, C-D), 1675 (s, C=O) cm⁻¹.

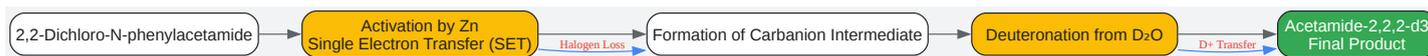
Experimental Workflow and Key Reaction

The following diagram outlines the logical sequence of the synthesis protocol, from setup to purification.



[Click to download full resolution via product page](#)

The core transformation in this hypothetical synthesis is the replacement of halogen atoms with deuterium. The diagram below illustrates this proposed mechanistic pathway.



[Click to download full resolution via product page](#)

Key Considerations for Reproducible Synthesis

To ensure the procedure is reliable and reproducible, here are critical points to consider, drawing from best practices in chemical literature [4]:

- **Reagent Quality:** The success of this reaction is highly dependent on the activity of the zinc dust. The activation process must be followed precisely. The deuterium oxide must be of high isotopic purity to ensure high deuterium incorporation.
- **Atmosphere Control:** The reaction must be conducted under a strict inert atmosphere (argon) using a secure setup, not balloons, to prevent hydrolysis of reagents and the deuterium source [4].
- **Characterization:** The use of quantitative ^1H and ^2H NMR is essential for confirming both the chemical structure and the isotopic purity of the final product. The absence of a signal for the CH_3 group in ^1H NMR and the corresponding signal in ^2H NMR are key indicators of success.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Acetamide , 2 , 2 - 2 | CAS 23724-60-9 | SCBT - Santa Cruz... d 3 [scbt.com]
2. CAS 23724-60-9 Acetamide - 2 , 2 , 2 - d - Alfa 3 Chemistry [alfa-chemistry.com]
3. BJOC - Organic synthesis using (diacetoxyiodo) benzene... [beilstein-journals.org]
4. Instructions for Authors [orgsyn.org]

To cite this document: Smolecule. [Acetamide-2,2,2-d3 chemical synthesis labeled compounds]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b3332558#acetamide-2-2-2-d3-chemical-synthesis-labeled-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com